

applications of (2-Methoxy-5-(methoxycarbonyl)phenyl)boronic acid in materials science

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Compound of Interest

Compound Name: (2-Methoxy-5-(methoxycarbonyl)phenyl)boronic acid

Cat. No.: B1588785

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An in-depth guide for researchers, scientists, and drug development professionals on the applications of **(2-Methoxy-5-(methoxycarbonyl)phenyl)boronic acid** in materials science.

Application Notes & Protocols: (2-Methoxy-5-(methoxycarbonyl)phenyl)boronic acid

Compound Profile and Strategic Importance

(2-Methoxy-5-(methoxycarbonyl)phenyl)boronic acid is a multifunctional aromatic building block with significant potential in advanced materials science. Its strategic arrangement of a boronic acid, a methoxy ether, and a methoxycarbonyl ester on a phenyl ring offers synthetic handles for a diverse range of applications. The boronic acid group is a cornerstone for palladium-catalyzed cross-coupling reactions, while the ester and ether groups can be used to tune solubility, electronic properties, and post-synthetic modification pathways.

Table 1: Physicochemical Properties of **(2-Methoxy-5-(methoxycarbonyl)phenyl)boronic acid**

Property	Value	Reference
CAS Number	221006-63-9	[1]
Molecular Formula	C ₉ H ₁₁ BO ₅	[2]
Molecular Weight	209.99 g/mol	[2]
Appearance	Solid	
Key Functional Groups	Boronic Acid, Methoxycarbonyl (Ester), Methoxy (Ether)	N/A

The presence of these three distinct functional groups makes this molecule a versatile precursor for constructing complex architectures tailored for organic electronics, chemical sensing, and porous materials.

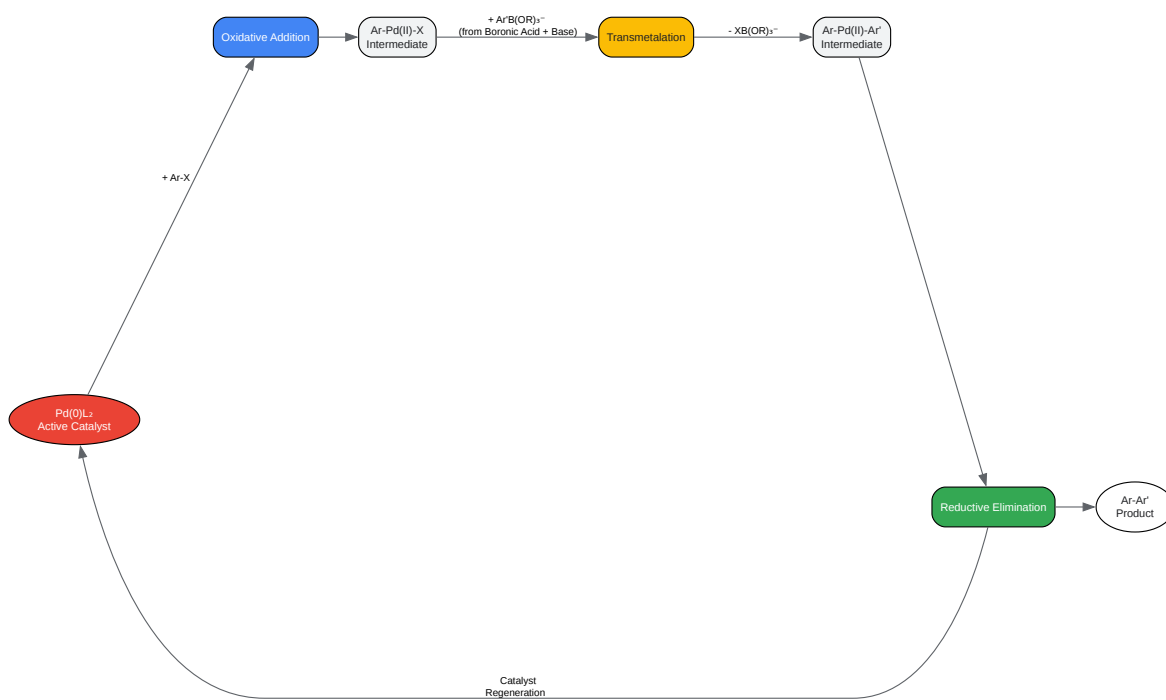
Core Application: The Suzuki-Miyaura Coupling Reaction

The primary utility of virtually all substituted phenylboronic acids lies in their participation in the Suzuki-Miyaura cross-coupling reaction.[3] This reaction is one of the most powerful methods for forming carbon-carbon bonds, particularly for creating biaryl compounds that form the backbone of many functional materials.[4] The **(2-Methoxy-5-(methoxycarbonyl)phenyl)boronic acid** reagent allows for the precise installation of a substituted phenyl ring into a larger molecular framework.

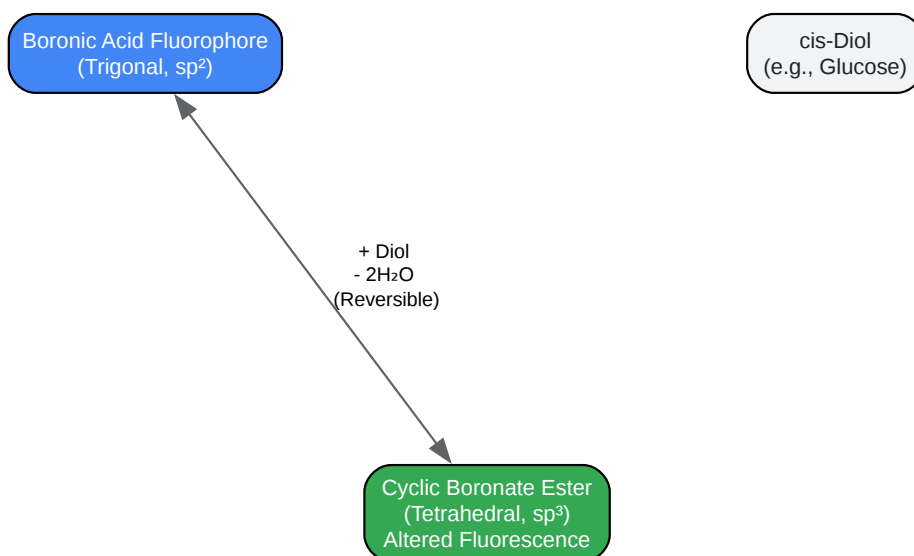
The reaction is tolerant of a wide variety of functional groups and generally proceeds under mild conditions with high yields.[4][5]

Mechanistic Rationale

The catalytic cycle of the Suzuki-Miyaura coupling is a well-established process involving a palladium catalyst. Understanding this cycle is crucial for optimizing reaction conditions.







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